

Essential Safety and Operational Protocols for Handling Indan

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Compound of Interest

Compound Name: Indan

Cat. No.: B7766685

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemicals like **Indan** (CAS 496-11-7). This document provides immediate and essential safety and logistical information, including detailed personal protective equipment (PPE) requirements, operational procedures, and disposal plans to foster a secure research environment.

Chemical and Physical Properties of Indan

Indan is a colorless, flammable liquid hydrocarbon.^[1] A summary of its key physical and chemical properties is provided below for easy reference.

Property	Value
CAS Number	496-11-7
Molecular Formula	C ₉ H ₁₀
Molecular Weight	118.18 g/mol
Appearance	Colorless to light yellow liquid[2][3]
Boiling Point	176 °C (lit.)[2][3][4][5][6]
Melting Point	-51 °C (lit.)[2][3][4][5][6]
Flash Point	50 °C - 54 °C (closed cup)[3][4][5]
Density	0.965 g/mL at 25 °C (lit.)[3][4][5][6]
Solubility	Insoluble in water. Soluble in alcohol, ether, and many aliphatic and aromatic hydrocarbons.[3][5]
Vapor Pressure	1.5 mmHg at 25 °C (extrapolated)[3][5]

Hazard Identification and GHS Classification

Indan is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapour[1][2][7][8][9]
Aspiration hazard	1	H304: May be fatal if swallowed and enters airways[1][4][7][8]

Signal Word: Danger[1][4][7][8]

GHS Pictograms:

- Flame: Indicates a flammable hazard.

- **Health Hazard:** Indicates an aspiration toxicity hazard.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Indan** to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[1]
Skin Protection	Impervious clothing and protective gloves (e.g., Nitrile rubber).[1][2] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[1]
Respiratory Protection	For firefighting, a self-contained breathing apparatus is necessary.[1] In general laboratory use, ensure adequate ventilation.[1][3]

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial for preventing accidents and ensuring a safe working environment.

Handling Procedures:

- **Ventilation:** Always handle **Indan** in a well-ventilated area.[1][3] Use appropriate exhaust ventilation where dust or aerosols may form.[1]
- **Avoid Contact:** Take all necessary precautions to avoid contact with skin and eyes, and inhalation of vapor or mist.[1][3][7]
- **Ignition Sources:** Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3][7][8][9] No smoking in the handling area.[1][2][8]

- **Electrostatic Discharge:** Take measures to prevent the buildup of electrostatic charge.[3] Use non-sparking tools and explosion-proof equipment.[1][2][7][8][9][10] Ground and bond containers and receiving equipment.[1][2][8]
- **Hygiene:** Practice good industrial hygiene. Wash hands before breaks and at the end of the workday.[1] Do not eat, drink, or smoke when using this product.[2]

Storage Plan:

- **Container:** Keep the container tightly closed in a dry and well-ventilated place.[1][2][3][8][9][10]
- **Conditions:** Store in a cool place.[1][3][7][8][9] Store in a flammables area.[2][7][9]
- **Incompatibilities:** Keep away from strong oxidizing agents.[5][6][7][9]

Emergency Procedures: First-Aid Measures

In case of accidental exposure, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[1][7][9]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[1][7][9]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][7][9]
Ingestion	Do NOT induce vomiting.[1][3][7][8][9] Never give anything by mouth to an unconscious person. Rinse mouth with water. Immediately call a POISON CENTER or doctor.[1][3][7][9]

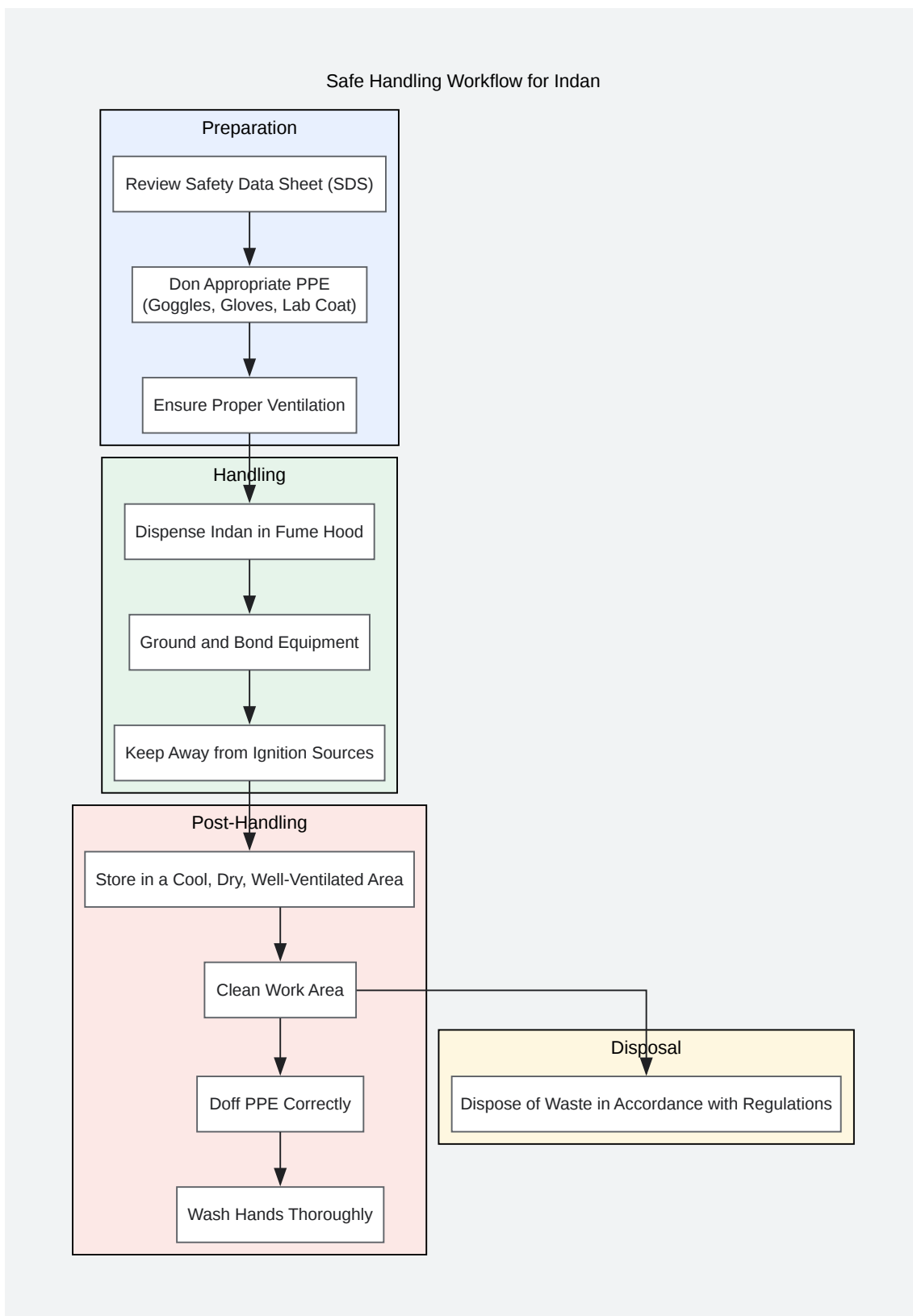
Disposal Plan

Proper disposal of **Indan** and its containers is essential to prevent environmental contamination and comply with regulations.

- Product Disposal: Dispose of contents at an approved waste disposal plant in accordance with local, state, and federal regulations.^{[7][9]} Do not let the product enter drains.^{[1][10]}
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the product itself.^[1]

Safe Handling Workflow for Indan

The following diagram illustrates the key steps for the safe handling of **Indan** in a laboratory setting.



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Caption: A workflow diagram outlining the essential steps for the safe handling of **Indan**.

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